

Physical properties of 4-(Dimethylamino)butanal (boiling point, solubility)

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Compound of Interest

Compound Name: 4-(Dimethylamino)butanal

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Technical Guide: Physicochemical Properties of 4-(Dimethylamino)butanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-(Dimethylamino)butanal**, a versatile intermediate compound in organic synthesis and pharmaceutical development. This document details its boiling point and solubility characteristics, supported by established experimental methodologies.

Core Physical Properties

4-(Dimethylamino)butanal, also known as 4-Dimethylamino-butyraldehyde, is a light yellow liquid with the chemical formula C₆H₁₃NO.[1][2] It is a valuable building block in the synthesis of various bioactive molecules, including pharmaceuticals and agrochemicals.[1] Its reactivity is enhanced by the presence of the dimethylamino group.[1]

Quantitative Data Summary

The following table summarizes the key physical properties of **4-(Dimethylamino)butanal**.

Property	Value	Notes
Boiling Point	153.3 ± 23.0 °C	At 760 mmHg[3]
Solubility	Soluble in polar solvents	[1][4]

Experimental Protocols

Precise determination of physical properties is critical for the successful application of **4-(Dimethylamino)butanal** in research and development. Below are detailed experimental protocols for ascertaining its boiling point and solubility.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[5]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (or fusion tube)
- Capillary tube (sealed at one end)
- Heat-stable rubber band or thread
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source

Procedure:

- Fill the Thiele tube with heating oil to a level just above the top of the side arm.[6]
- Add a small amount (approximately 0.5 mL) of **4-(Dimethylamino)butanal** to the small test tube.[6]

- Place the capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.[7]
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the bottom of the test tube is level with the thermometer bulb.[7]
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the sample is immersed in the heating oil.[5][7] The rubber band should remain above the oil level.[6]
- Gently heat the side arm of the Thiele tube with a small flame.[6][7] Convection currents will ensure uniform heating of the oil.[6][7]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[7] Continue heating until a rapid and continuous stream of bubbles is observed.[5]
- Remove the heat source and allow the apparatus to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[6][7] Record this temperature.

Determination of Solubility

This protocol outlines a qualitative method for determining the solubility of an organic compound in various solvents.

Apparatus:

- Small test tubes
- Stirring rod
- Measuring cylinder or graduated pipette

Solvents:

- Water

- 5% aqueous Sodium Hydroxide (NaOH) solution
- 5% aqueous Sodium Bicarbonate (NaHCO₃) solution
- 5% aqueous Hydrochloric Acid (HCl) solution
- Organic solvents (e.g., ethanol, methanol, chloroform, ethyl acetate)

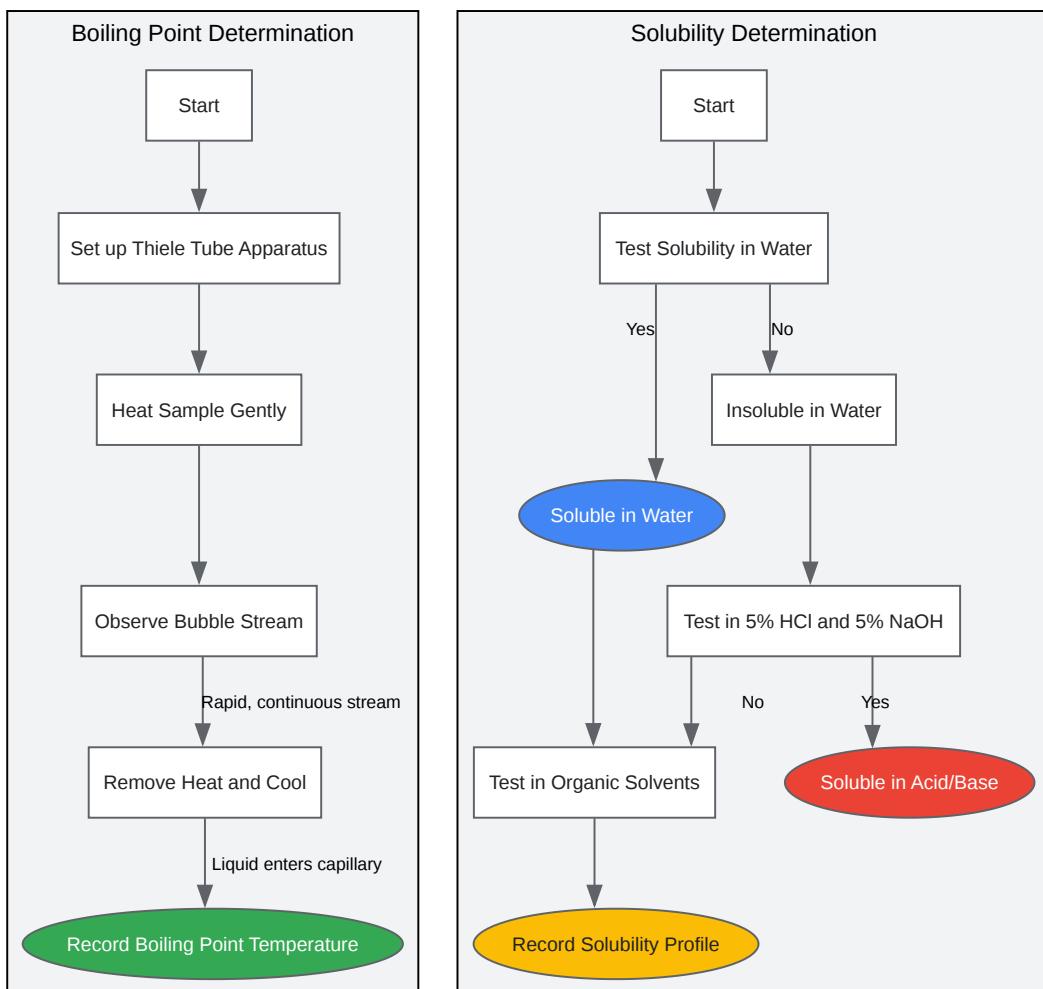
Procedure:

- Place approximately 0.1 g of the solid compound (or 0.2 mL if liquid) into a small test tube.[8]
- Add 3 mL of the solvent (starting with water) in portions, shaking vigorously after each addition.[8]
- Observe if the compound dissolves completely. If it dissolves in water, its acidity or basicity can be checked with litmus paper.[9]
- If the compound is insoluble in water, proceed to test its solubility in 5% NaOH, 5% NaHCO₃, and 5% HCl solutions sequentially. Solubility in acidic or basic solutions can indicate the presence of basic (e.g., amine) or acidic functional groups, respectively.[9]
- To determine solubility in organic solvents, repeat steps 1 and 2 with solvents such as ethanol, methanol, chloroform, and ethyl acetate.

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **4-(Dimethylamino)butanal**.

Workflow for Determining Physical Properties of 4-(Dimethylamino)butanal

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Caption: Experimental workflow for physical property determination.

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